

Ivaltinostat Formic Acid Salt in DMSO: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ivaltinostat formic

Cat. No.: B8201730

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This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **Ivaltinostat formic** acid salt (also known as CG-200745) in dimethyl sulfoxide (DMSO). This guide includes troubleshooting advice, frequently asked questions, and detailed experimental protocols to ensure accurate and reproducible results in your experiments.

Solubility Data

Ivaltinostat formic acid salt exhibits high solubility in DMSO. Quantitative data from supplier datasheets indicates a solubility of up to 50 mg/mL.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Special Conditions
DMSO	50	105.58	Ultrasonic assistance may be required for complete dissolution[1].

Stability and Storage Recommendations

Proper storage of **Ivaltinostat formic** acid salt stock solutions in DMSO is crucial for maintaining its integrity and activity. The stability of the compound is dependent on the storage

temperature.

Storage Temperature (°C)	Duration of Stability
-80	6 months[1][2][3]
-20	1 month[1][2]
4	2 weeks[3]

Note: For long-term storage, it is recommended to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles[2].

Experimental Protocols

Preparation of a 50 mM Ivaltinostat Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution of **Ivaltinostat formic acid salt** in DMSO, a common concentration used for in vitro biological assays[4].

Materials:

- **Ivaltinostat formic acid salt powder**
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

Procedure:

- Calculate the required mass of Ivaltinostat:

- The molecular weight of **Ivaltinostat formic** acid salt is 473.56 g/mol . .
- To prepare 1 mL of a 50 mM solution, you will need:
 - $\text{Mass (g)} = 0.050 \text{ mol/L} \times 0.001 \text{ L} \times 473.56 \text{ g/mol} = 0.02368 \text{ g} = 23.68 \text{ mg}$.
- Weigh the Ivaltinostat:
 - Carefully weigh out the calculated amount of Ivaltinostat powder and place it in a sterile tube.
- Add DMSO:
 - Add the desired volume of anhydrous DMSO to the tube containing the Ivaltinostat powder.
- Dissolution:
 - Vortex the solution thoroughly.
 - If the compound does not fully dissolve, sonicate the solution in a water bath for short intervals until it becomes clear^[1].
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes.
 - Store the aliquots at -20°C for up to one month or at -80°C for up to six months^{[1][2][3]}.

Troubleshooting Guide & FAQs

This section addresses common issues that researchers may encounter when working with **Ivaltinostat formic** acid salt in DMSO.

Q1: My Ivaltinostat solution appears cloudy or has precipitates after adding it to my aqueous cell culture medium. What should I do?

A1: This is likely due to the poor aqueous solubility of Ivaltinostat. When a concentrated DMSO stock is diluted into an aqueous buffer, the compound can precipitate.

- Troubleshooting Steps:
 - Decrease the final DMSO concentration: While preparing your working solution, ensure the final concentration of DMSO in your cell culture medium is low, typically below 0.5%, to minimize solvent toxicity and improve compound solubility[2].
 - Serial dilutions in DMSO: Before adding to the aqueous medium, perform serial dilutions of your concentrated stock solution in DMSO to lower the concentration. Then, add the more diluted DMSO solution to your medium.
 - Warm the medium: Gently warming the cell culture medium to 37°C before adding the Ivaltinostat solution may help with solubility.
 - Vortex immediately: After adding the Ivaltinostat-DMSO solution to the aqueous medium, vortex or mix it immediately and thoroughly.

Q2: How many times can I freeze and thaw my Ivaltinostat stock solution in DMSO?

A2: It is strongly recommended to avoid repeated freeze-thaw cycles as this can lead to degradation of the compound and affect its activity[2]. The best practice is to aliquot your stock solution into single-use volumes after preparation.

Q3: Is it necessary to use anhydrous DMSO?

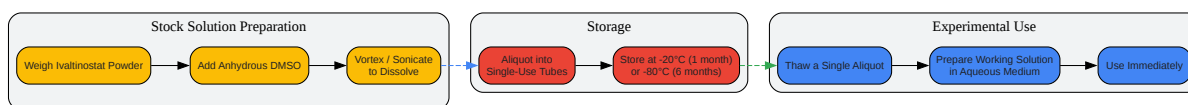
A3: While not always explicitly stated for Ivaltinostat, using anhydrous or molecular sieve-dried DMSO is a good laboratory practice. DMSO is hygroscopic and can absorb moisture from the air[5]. Water contamination can potentially affect the long-term stability and solubility of the compound.

Q4: Can I store my diluted working solutions of Ivaltinostat in cell culture medium?

A4: Aqueous solutions of many compounds are not stable for long periods. It is recommended to prepare fresh working solutions from your frozen DMSO stock just before each experiment and not to store them for longer than 24 hours.

Visualizing the Workflow

The following diagram illustrates the recommended workflow for preparing and storing **Ivaltinostat formic** acid salt solutions in DMSO.



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Caption: Workflow for preparing and storing Ivaltinostat in DMSO.

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